

# Thermochemical Profile of 1,8-Nonadiene: A Technical Guide

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## Compound of Interest

Compound Name: 1,8-Nonadiene

Cat. No.: B1346706

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This technical guide provides a comprehensive overview of the available thermochemical data for **1,8-nonadiene** (CAS RN: 4900-30-5). The information is compiled from various chemical databases and literature sources, offering a valuable resource for professionals in research and development. This document summarizes key quantitative data in structured tables, outlines the general experimental protocols for the determination of these properties, and provides visualizations of experimental workflows and conceptual relationships.

## Quantitative Thermochemical Data

The following tables summarize the key thermochemical and physical properties of **1,8-nonadiene**. It is important to note that a significant portion of the available data is estimated or calculated based on methods such as the Joback method and group contribution methods, rather than direct experimental measurement.

Table 1: Enthalpy and Gibbs Free Energy Data for **1,8-Nonadiene**

Property	Value	Phase	Method	Source
Standard Enthalpy of Formation ( $\Delta_f H^\circ$ )	21.77 kJ/mol	Gas	Joback Calculated	<a href="#">[1]</a>
Standard Gibbs Free Energy of Formation ( $\Delta_f G^\circ$ )	200.58 kJ/mol	Gas	Joback Calculated	<a href="#">[1]</a>
Enthalpy of Vaporization ( $\Delta_{\text{vap}} H^\circ$ )	34.29 kJ/mol	Liquid to Gas	Joback Calculated	<a href="#">[1]</a>
Enthalpy of Fusion ( $\Delta_{\text{fus}} H^\circ$ )	16.51 kJ/mol	Solid to Liquid	Joback Calculated	<a href="#">[1]</a>

Table 2: Heat Capacity and Entropy Data for **1,8-Nonadiene**

Property	Value	Phase	Temperature (K)	Method	Source
Ideal Gas Heat Capacity ( $C_{p,\text{gas}}$ )	Not specified	Gas	Varies	-	<a href="#">[1]</a>
Heat capacity at saturation pressure	Not specified	Liquid in equilibrium with Gas	250 to 578.592	Critically Evaluated	<a href="#">[2]</a>
Ideal Gas Entropy ( $S^\circ$ )	Not specified	Gas	200 to 1000	Critically Evaluated	<a href="#">[2]</a>
Entropy of Liquid in equilibrium with Gas	Not specified	Liquid	250 to 578.592	Critically Evaluated	<a href="#">[2]</a>

Table 3: Physical Properties of **1,8-Nonadiene**

Property	Value	Unit	Source
Molecular Weight	124.22	g/mol	[1]
Boiling Point	143	°C	[3]
Density	0.743	g/mL	[3]
Molar Volume	167.2	mL/mol	[3]
Refractive Index	1.427	-	[3]
Vapor Pressure	6.9	mmHg (at 25°C)	[4]
Ionization Energy	9.51 ± 0.02	eV	[1]

## Experimental Protocols

While specific experimental literature detailing the determination of all thermochemical properties for **1,8-nonadiene** is not readily available, this section outlines the general and standard methodologies employed for such measurements on unsaturated hydrocarbons.

### Determination of Enthalpy of Combustion

The standard enthalpy of combustion is a fundamental thermochemical property, typically determined with high precision using bomb calorimetry.

#### Methodology: Oxygen Bomb Calorimetry

- **Sample Preparation:** A precisely weighed sample of **1,8-nonadiene** (typically in a gelatin capsule for liquids) is placed in a crucible within a high-pressure vessel known as a "bomb." A fuse wire (e.g., iron or platinum) is positioned to be in contact with the sample.
- **Pressurization:** The bomb is sealed and pressurized with a large excess of pure oxygen, typically to around 30 atm, to ensure complete combustion.
- **Calorimeter Assembly:** The sealed bomb is placed in a well-insulated outer container (a Dewar vessel) filled with a precisely known mass of water. A high-precision thermometer and

a stirrer are submerged in the water.

- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through the fuse wire. The temperature of the water is monitored and recorded at regular intervals before, during, and after combustion until a stable final temperature is reached.
- **Calibration:** The heat capacity of the calorimeter system (bomb, water, container, etc.) is determined in a separate experiment by combusting a standard substance with a precisely known heat of combustion, such as benzoic acid.
- **Calculation:** The heat released by the combustion of the **1,8-nonadiene** sample is calculated from the observed temperature rise and the heat capacity of the calorimeter. Corrections are applied for the heat of combustion of the fuse wire and for the formation of any side products like nitric acid (from residual nitrogen in the bomb). From the heat of combustion at constant volume ( $\Delta U$ ), the enthalpy of combustion ( $\Delta H$ ) can be calculated.

## Determination of Enthalpy of Vaporization

The enthalpy of vaporization, the energy required to transform a liquid into a gas, can be determined by various calorimetric and non-calorimetric methods.

Methodology: Differential Scanning Calorimetry (DSC)

- **Sample Preparation:** A small, accurately weighed sample of **1,8-nonadiene** is placed in a volatile sample pan, which is then hermetically sealed. A small pinhole is made in the lid to allow for the controlled escape of vapor.
- **DSC Measurement:** The sample pan and an empty reference pan are placed in the DSC instrument. The pans are heated at a constant rate.
- **Data Analysis:** The DSC instrument measures the difference in heat flow required to maintain the sample and reference pans at the same temperature. As the **1,8-nonadiene** boils, a large endothermic peak is observed in the DSC thermogram. The area under this peak is directly proportional to the enthalpy of vaporization.
- **Calibration:** The instrument is calibrated for temperature and enthalpy using standard materials with known melting points and enthalpies of fusion.

## Determination of Heat Capacity

The heat capacity of a substance, the amount of heat required to raise its temperature by a specific amount, is a crucial temperature-dependent property.

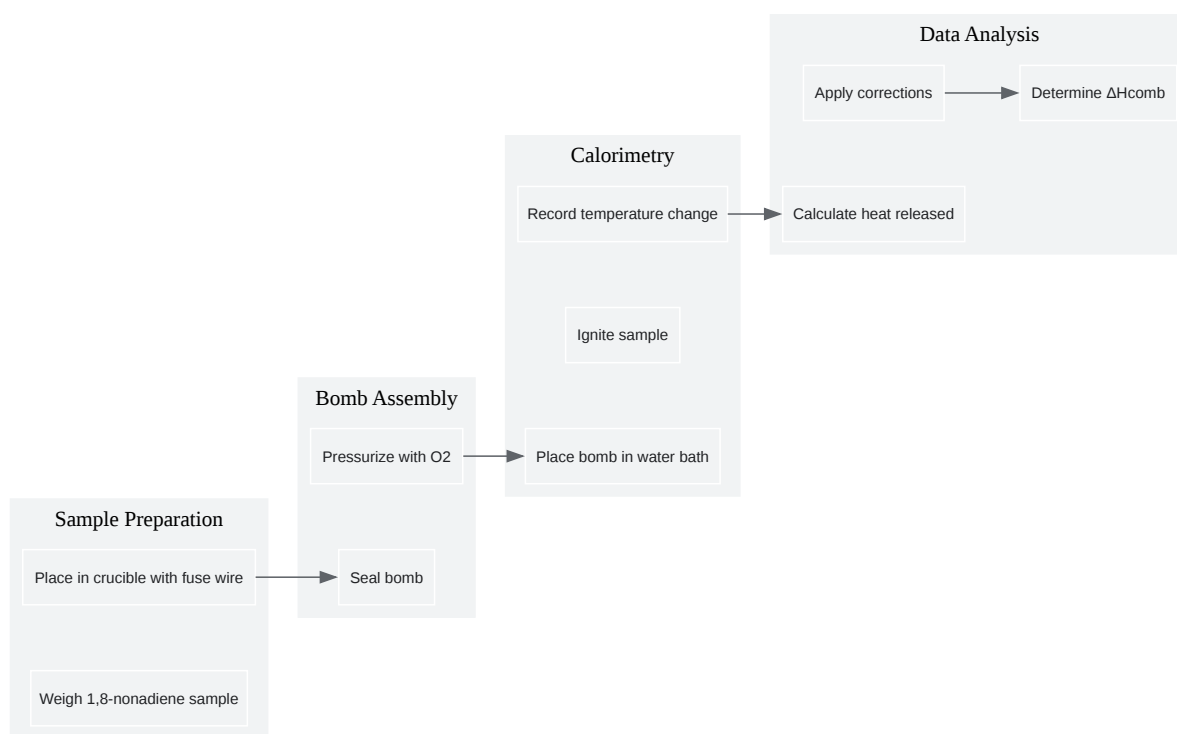
Methodology: Adiabatic Calorimetry

- **Calorimeter Setup:** A sample of **1,8-nonadiene** is placed in a sample container within a calorimeter that is carefully designed to be adiabatically shielded from the surroundings. This is often achieved using concentric vacuum jackets and temperature-controlled shields that are maintained at the same temperature as the sample container to prevent heat exchange.
- **Heating and Temperature Measurement:** A known quantity of electrical energy is supplied to a heater within the sample container, causing a small increase in the temperature of the sample. The temperature change is measured with a high-precision thermometer.
- **Calculation:** The heat capacity of the sample is calculated from the amount of electrical energy supplied and the resulting temperature rise, after accounting for the heat capacity of the sample container and any other components that are heated along with the sample. This process is repeated over a range of temperatures to determine the temperature dependence of the heat capacity.

## Mandatory Visualizations

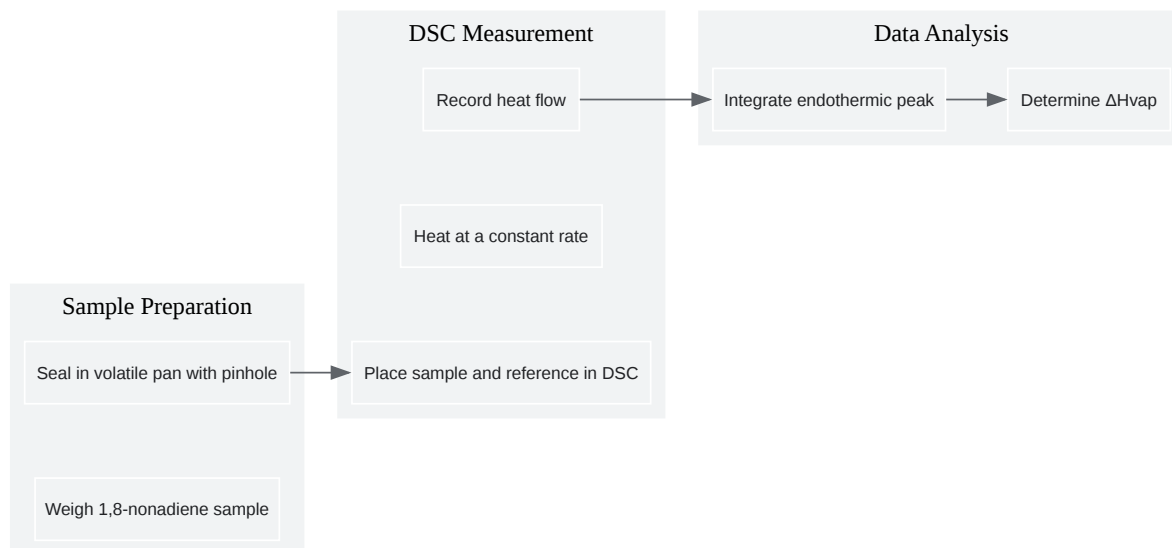
### Experimental Workflows

The following diagrams illustrate the generalized workflows for the experimental determination of key thermochemical properties.



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Caption: Workflow for determining the enthalpy of combustion using bomb calorimetry.

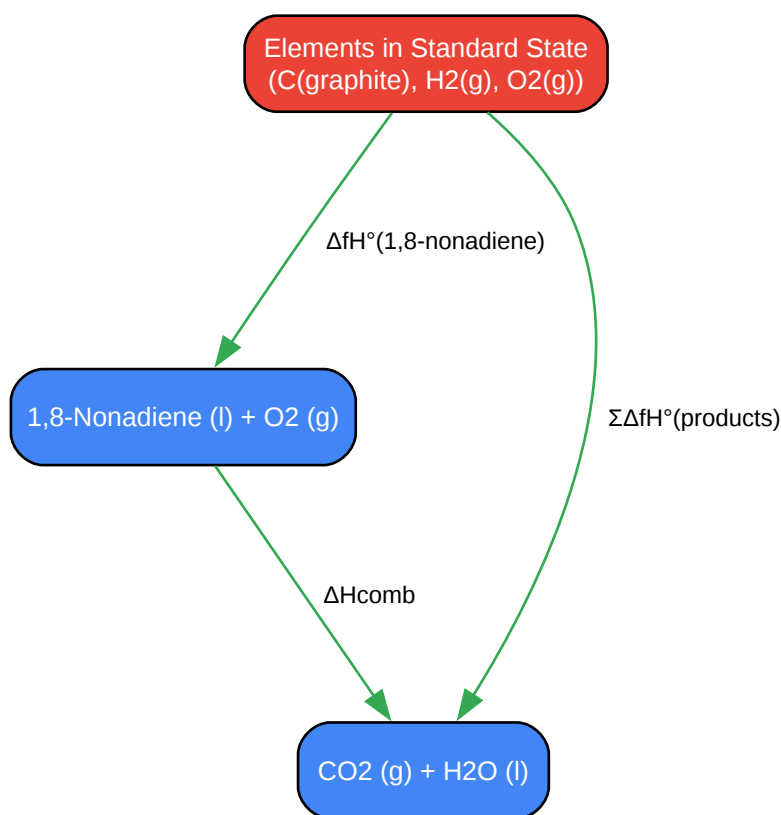


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Caption: Workflow for determining the enthalpy of vaporization using DSC.

## Logical Relationships

The following diagram illustrates the relationship between key thermochemical properties for the combustion of **1,8-nonadiene**.



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Caption: Hess's Law cycle for the combustion of **1,8-nonadiene**.

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## References

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